

# Reducing off-target effects of UM-164

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## Compound of Interest

Compound Name: Antitumor agent-164

Cat. No.: B15605958

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## Technical Support Center: UM-164

For Researchers, Scientists, and Drug Development Professionals

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to address potential issues when using the dual c-Src/p38 kinase inhibitor, UM-164. The information herein is intended to help researchers minimize off-target effects and ensure the generation of reliable and reproducible experimental data.

## Frequently Asked Questions (FAQs)

Q1: What is the primary mechanism of action of UM-164?

A1: UM-164 is a potent, ATP-competitive small molecule inhibitor that targets both c-Src and p38 mitogen-activated protein kinase (MAPK).<sup>[1][2]</sup> A key feature of UM-164 is its ability to bind to the "DFG-out" inactive conformation of these kinases. This is a distinct mechanism compared to many other c-Src inhibitors that bind to the active conformation. By stabilizing the inactive state, UM-164 not only blocks the catalytic activity of the kinases but can also interfere with their non-catalytic functions.<sup>[1]</sup>

Q2: What are the known on-target effects of UM-164?

A2: The primary on-target effects of UM-164 result from the inhibition of c-Src and p38 signaling pathways. In various cancer cell lines, particularly triple-negative breast cancer (TNBC) and glioma, this leads to:

- Reduced cell proliferation and viability.[\[3\]](#)
- Inhibition of cell migration and invasion.
- Induction of cell cycle arrest.

Q3: What are the potential off-target effects of UM-164?

A3: Kinome-wide profiling has revealed that UM-164 has a target profile nearly identical to the multi-kinase inhibitor dasatinib, with the significant exception that UM-164 also potently inhibits p38 $\alpha$  and p38 $\beta$ . Therefore, the known off-target effects of dasatinib are highly likely to be relevant for UM-164. These can include the inhibition of other kinases at concentrations close to or higher than those required for c-Src and p38 inhibition.

## Data Presentation: UM-164 and Potential Off-Target Kinase Inhibition

The following table summarizes the inhibitory activity of UM-164 against its primary targets. As the kinome profile of UM-164 is very similar to dasatinib, a selection of known dasatinib off-targets with their corresponding IC50 values are also provided as a reference for potential off-target interactions of UM-164.[\[4\]](#)[\[5\]](#)[\[6\]](#)

| Kinase Target | IC50 (nM) - UM-164 | IC50 (nM) - Dasatinib (as a proxy for UM-164 off-targets) | Target Class         |
|---------------|--------------------|-----------------------------------------------------------|----------------------|
| c-Src         | Kd = 2.7           | 0.5 - 1.1                                                 | On-Target            |
| p38 $\alpha$  | Potent Inhibition  | >10000                                                    | On-Target            |
| p38 $\beta$   | Potent Inhibition  | >10000                                                    | On-Target            |
| ABL1          | Not Reported       | <1 - 3                                                    | Potential Off-Target |
| LCK           | Not Reported       | 1 - 10                                                    | Potential Off-Target |
| YES1          | Not Reported       | 1 - 10                                                    | Potential Off-Target |
| c-KIT         | Not Reported       | <30                                                       | Potential Off-Target |
| PDGFR $\beta$ | Not Reported       | <30                                                       | Potential Off-Target |
| EphA2         | Not Reported       | <30                                                       | Potential Off-Target |
| FAK           | Not Reported       | 0.2                                                       | Potential Off-Target |

Note: IC50 and Kd values can vary depending on the assay conditions. The data for dasatinib is provided to guide researchers in anticipating potential off-target effects of UM-164.

## Troubleshooting Guide: Reducing Off-Target Effects

| Issue                                                                                                     | Potential Cause                                                                                                                                        | Recommended Solution                                                                                                                                                                                                                                                                                                                                                                                         |
|-----------------------------------------------------------------------------------------------------------|--------------------------------------------------------------------------------------------------------------------------------------------------------|--------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| Unexpected or paradoxical cellular phenotype (e.g., increased proliferation when inhibition is expected). | Inhibition of an off-target kinase with an opposing biological function or disruption of a negative feedback loop.                                     | 1. Dose-Response Titration: Determine the minimal effective concentration of UM-164 that inhibits c-Src/p38 phosphorylation without causing paradoxical effects. 2. Use an Orthogonal Inhibitor: Confirm the phenotype with a structurally unrelated c-Src or p38 inhibitor. 3. Target Knockdown: Use siRNA or CRISPR/Cas9 to silence c-Src or p38 and observe if the phenotype is replicated.               |
| Discrepancy between in vitro kinase assay and cell-based assay results.                                   | Poor cell permeability, active drug efflux by transporters (e.g., P-glycoprotein), or high intracellular ATP concentration outcompeting the inhibitor. | 1. Cellular Target Engagement Assay: Use techniques like Cellular Thermal Shift Assay (CETSA) or NanoBRET to confirm UM-164 is binding to c-Src and p38 inside the cell. 2. Test in Serum-Free Media: Assess the impact of plasma protein binding on inhibitor availability. 3. Use Efflux Pump Inhibitors: Co-administer with known inhibitors of ABC transporters to see if cellular activity is restored. |
| High levels of cytotoxicity at concentrations intended to be specific for c-Src/p38.                      | Potent inhibition of off-target kinases that are essential for cell survival.                                                                          | 1. Lower the Concentration: Use the lowest possible concentration of UM-164 that still shows inhibition of the intended targets. 2. Analyze Apoptosis Markers: Confirm if the observed cell death is due                                                                                                                                                                                                     |

to apoptosis (e.g., via caspase-3 cleavage or Annexin V staining). 3. Consult Kinase Selectivity Databases: Check for known off-targets of dasatinib that are critical for cell survival.

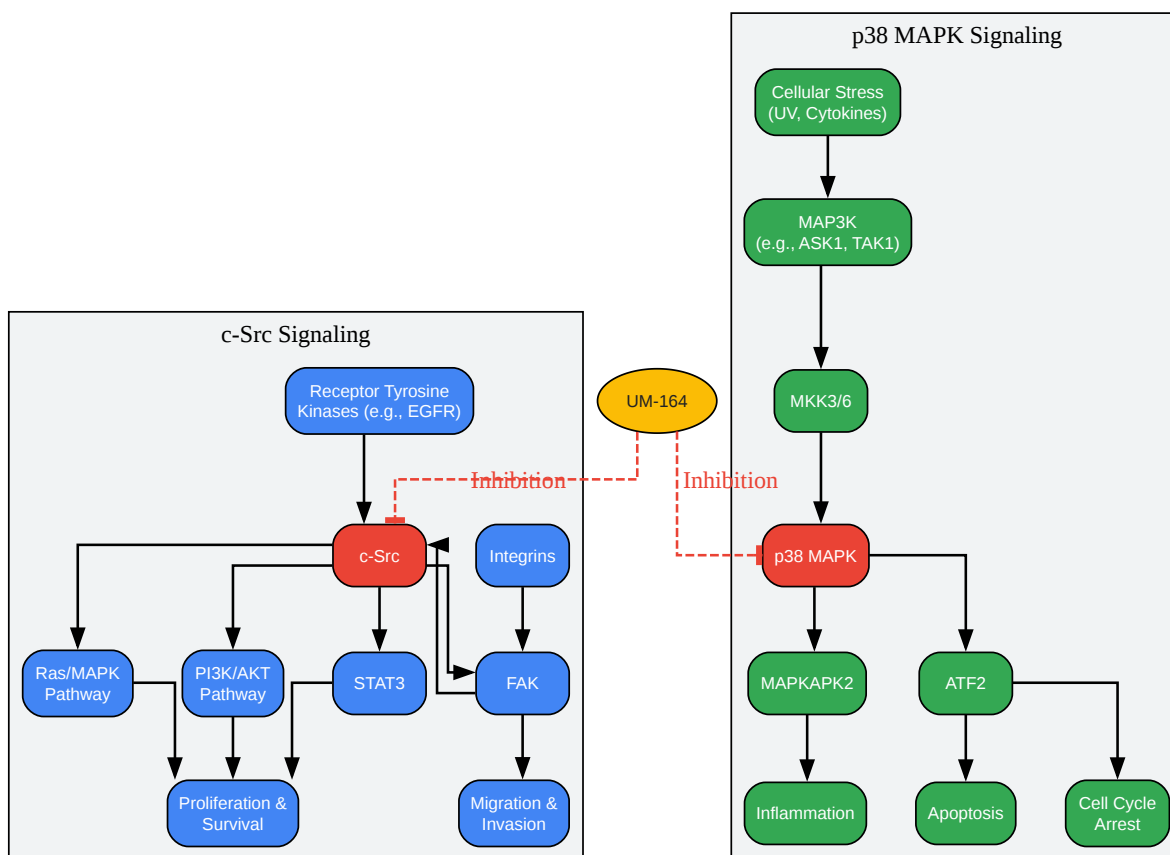
Inconsistent results across different experiments or cell lines.

Biological variability in the expression and activity of on- and off-target kinases.

1. Characterize Your Cell Line: Confirm the expression and basal phosphorylation status of c-Src and p38 in your specific cell model by Western blot. 2. Use a Positive Control Cell Line: Include a cell line known to be sensitive to UM-164 in your experiments.

## Mandatory Visualizations

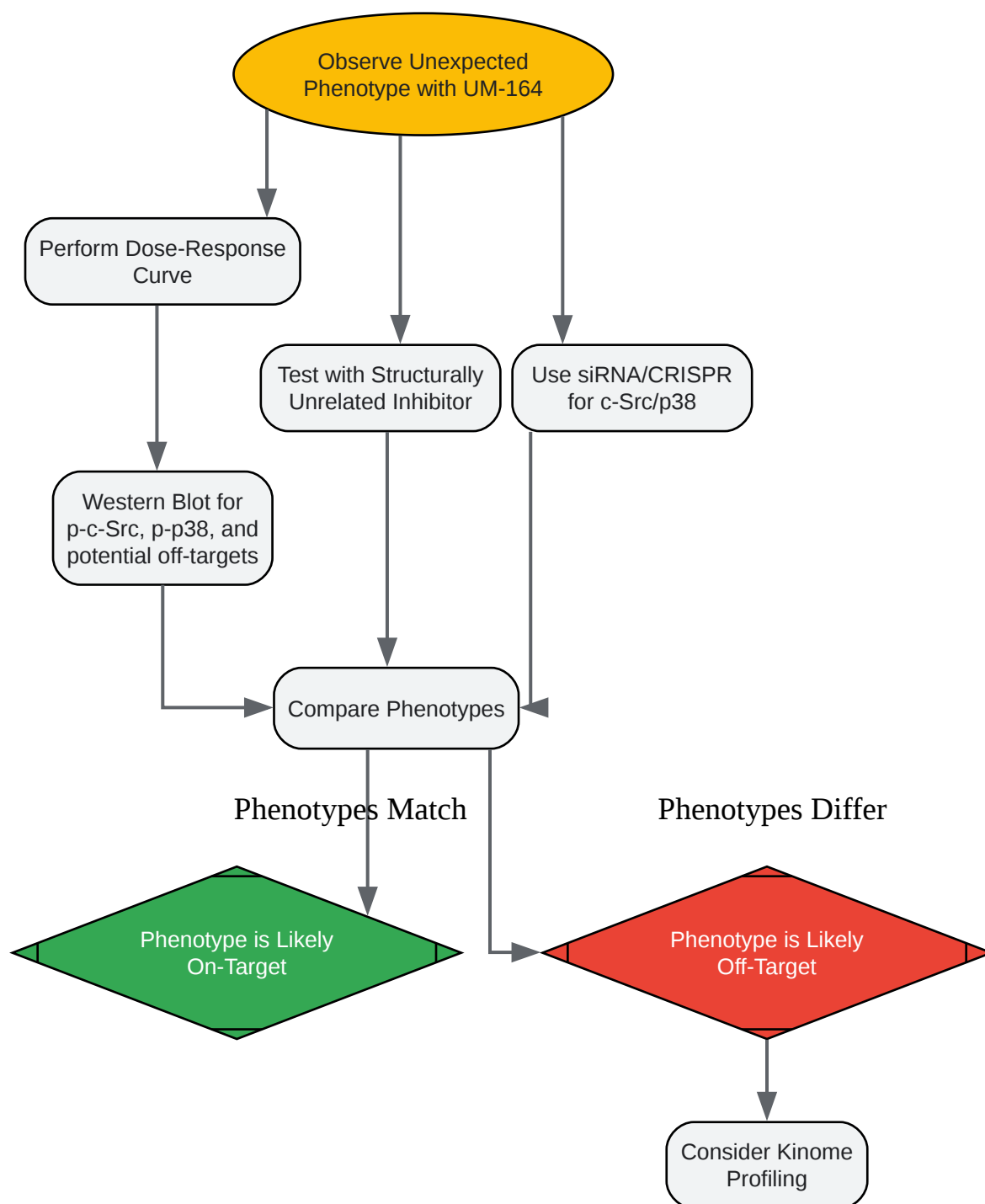
### Signaling Pathways



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Caption: On-target signaling pathways inhibited by UM-164.

## Experimental Workflow: Investigating Off-Target Effects



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Caption: Workflow for troubleshooting unexpected phenotypes.

## Experimental Protocols

### Protocol 1: Western Blot for On-Target Inhibition

This protocol describes how to assess the inhibition of c-Src and p38 phosphorylation in a cellular context following treatment with UM-164.

Materials:

- Cell line of interest
- Complete cell culture medium
- UM-164 stock solution (e.g., 10 mM in DMSO)
- Phosphate-buffered saline (PBS)
- RIPA lysis buffer supplemented with protease and phosphatase inhibitors
- BCA protein assay kit
- Laemmli sample buffer
- SDS-PAGE gels
- PVDF or nitrocellulose membranes
- Transfer buffer
- Blocking buffer (e.g., 5% non-fat dry milk or BSA in TBST)
- Primary antibodies:
  - Phospho-c-Src (Tyr416)
  - Total c-Src
  - Phospho-p38 MAPK (Thr180/Tyr182)
  - Total p38 MAPK
  - Loading control (e.g.,  $\beta$ -actin or GAPDH)



- HRP-conjugated secondary antibodies
- Enhanced chemiluminescence (ECL) substrate
- Chemiluminescence imaging system

Procedure:

- Cell Seeding and Treatment:
  - Seed cells in a 6-well plate and allow them to adhere overnight.
  - Treat cells with a range of UM-164 concentrations (e.g., 0, 10, 50, 100, 500 nM) for a specified time (e.g., 1-4 hours). Include a vehicle control (DMSO).
- Cell Lysis:
  - Wash cells twice with ice-cold PBS.
  - Add 100-200  $\mu$ L of ice-cold RIPA buffer to each well and incubate on ice for 10 minutes.
  - Scrape the cells and transfer the lysate to a microcentrifuge tube.
  - Centrifuge at 14,000 x g for 15 minutes at 4°C.
  - Collect the supernatant containing the protein lysate.
- Protein Quantification:
  - Determine the protein concentration of each lysate using a BCA assay.
- Sample Preparation and SDS-PAGE:
  - Normalize the protein concentration for all samples and add Laemmli sample buffer.
  - Boil the samples at 95-100°C for 5 minutes.
  - Load equal amounts of protein (e.g., 20-30  $\mu$ g) onto an SDS-PAGE gel and run the gel until adequate separation is achieved.

- Protein Transfer:
  - Transfer the proteins from the gel to a PVDF or nitrocellulose membrane.
- Immunoblotting:
  - Block the membrane with blocking buffer for 1 hour at room temperature.
  - Incubate the membrane with the primary antibody (diluted in blocking buffer) overnight at 4°C with gentle agitation.
  - Wash the membrane three times with TBST for 10 minutes each.
  - Incubate the membrane with the appropriate HRP-conjugated secondary antibody (diluted in blocking buffer) for 1 hour at room temperature.
  - Wash the membrane three times with TBST for 10 minutes each.
- Detection:
  - Incubate the membrane with ECL substrate according to the manufacturer's instructions.
  - Capture the chemiluminescent signal using an imaging system.
- Analysis:
  - Quantify the band intensities and normalize the phosphorylated protein levels to the total protein levels and the loading control.

## Protocol 2: Cell Viability Assay (MTT Assay)

This protocol outlines a method to determine the effect of UM-164 on cell viability.

Materials:

- Cell line of interest
- Complete cell culture medium

- UM-164 stock solution (e.g., 10 mM in DMSO)
- 96-well cell culture plates
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution (5 mg/mL in PBS)
- Solubilization solution (e.g., DMSO or 0.01 M HCl in 10% SDS)
- Microplate reader

#### Procedure:

- Cell Seeding:
  - Seed cells in a 96-well plate at a density of 5,000-10,000 cells per well in 100  $\mu$ L of medium.
  - Incubate overnight to allow for cell attachment.
- Compound Treatment:
  - Prepare serial dilutions of UM-164 in complete culture medium.
  - Remove the old medium and add 100  $\mu$ L of the UM-164 dilutions to the respective wells. Include a vehicle control (DMSO) and a no-cell control (medium only).
  - Incubate for the desired treatment period (e.g., 24, 48, or 72 hours).
- MTT Addition and Incubation:
  - Add 10  $\mu$ L of 5 mg/mL MTT solution to each well.
  - Incubate the plate for 2-4 hours at 37°C until purple formazan crystals are visible.
- Formazan Solubilization:
  - Carefully remove the medium containing MTT.

- Add 100  $\mu$ L of solubilization solution to each well to dissolve the formazan crystals.
- Mix gently on an orbital shaker for 15 minutes.
- Absorbance Measurement:
  - Read the absorbance at 570 nm using a microplate reader.
- Data Analysis:
  - Subtract the absorbance of the no-cell control from all other values.
  - Normalize the data to the vehicle control (set to 100% viability).
  - Plot the cell viability against the log of the UM-164 concentration to determine the GI50 (concentration for 50% growth inhibition).

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